

Technical Guide: Mechanism of Action of 2-Chloro-N-methylethane-1-sulfonamide

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Compound of Interest

Compound Name: 2-chloro-N-methylethane-1-sulfonamide

Cat. No.: B13466387

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Executive Summary

2-chloro-N-methylethane-1-sulfonamide is a reactive organosulfur compound that functions as a "masked" vinylsulfonamide. Unlike direct electrophiles (e.g., acrylamides) that are constitutively reactive, this molecule requires a specific activation step—typically base-catalyzed

-elimination—to generate the reactive species in situ.

Its primary utility lies in Targeted Covalent Inhibition (TCI) and Activity-Based Protein Profiling (ABPP), where it covalently modifies nucleophilic cysteine residues within protein active sites. The N-methyl group modulates the solubility and steric profile of the sulfonamide, influencing binding affinity before covalent bond formation.

Chemical Identity & Structural Logic

Property	Specification
IUPAC Name	2-chloro-N-methylethane-1-sulfonamide
Structure	
Warhead Class	-Chloroethanesulfonamide (Latent Vinylsulfonamide)
Reactive Species	N-methylethenesulfonamide (Vinylsulfonamide)
Target Residue	Cysteine (Thiol/Thiolate)
Mechanism Type	Elimination-Addition (followed by Michael Addition)

The "Masked" Warhead Concept

Direct Michael acceptors (e.g., vinyl sulfones) can be non-specifically toxic due to rapid reaction with circulating thiols (e.g., glutathione). The 2-chloroethyl motif serves as a "pro-electrophile." It remains relatively stable in neutral, non-nucleophilic environments but activates upon binding to a protein pocket where a basic residue (e.g., Histidine) or local pKa shifts facilitate HCl elimination.

Mechanism of Action (MoA)

The reaction proceeds through a distinct two-step sequence: Activation and Conjugation.

Step 1: Activation (-Elimination)

The reaction is initiated by the abstraction of an acidic proton from the

-carbon (adjacent to the sulfonyl group). The strong electron-withdrawing nature of the sulfonyl group (

) acidifies these protons (

in DMSO, lower in enzymatic pockets).

- Base (B): Often a solvent base (in synthesis) or a catalytic residue (in vivo).

- Leaving Group: Chloride (Cl^-).
- Intermediate: N-methylethanesulfonamide (a vinylsulfonamide).

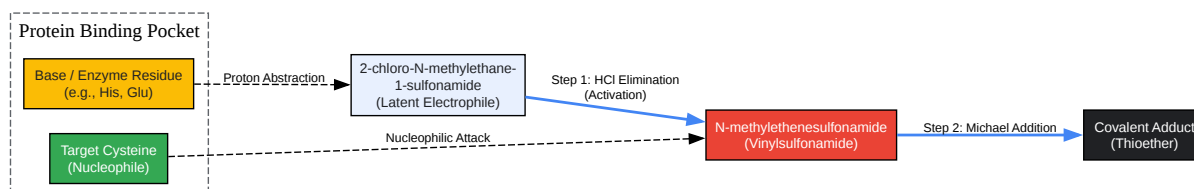
Step 2: Conjugation (Michael Addition)

The generated vinylsulfonamide is a potent Michael acceptor. The sulfonyl group stabilizes the developing negative charge, making the

β -carbon highly electrophilic. A nucleophilic cysteine thiol (R-SH) attacks this carbon, forming an irreversible thioether bond.

MoA Visualization

The following diagram illustrates the transition from the inert chloro-precursor to the covalent protein adduct.



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Figure 1: Stepwise activation and conjugation mechanism of **2-chloro-N-methylethane-1-sulfonamide**.

Comparative Reactivity Profile

Researchers must select the appropriate warhead based on the desired reactivity and selectivity. CME-SA offers a balance between stability and reactivity.

Warhead Type	Reactivity	Mechanism	Stability (Plasma)	Selectivity
- Chloroethanesulfonamide	Tunable / Latent	Elimination-Addition	High	High (Requires activation)
Acrylamide	Moderate	Direct Michael Addition	Moderate	Moderate
Chloroacetamide	High	Substitution	Low	Low (Promiscuous)
Vinyl Sulfone	High	Direct Michael Addition	Moderate	Low

Key Insight: The N-methyl group on the sulfonamide nitrogen reduces the acidity of the sulfonamide proton itself (compared to a primary sulfonamide), preventing ionization of the nitrogen and directing base activity toward the

-carbon elimination pathway.

Experimental Protocols

Protocol A: Assessing Intrinsic Reactivity (GSH Assay)

This assay determines the half-life (

) of the compound in the presence of biological nucleophiles.

Materials:

- **2-chloro-N-methylethane-1-sulfonamide** (10 mM stock in DMSO).
- Reduced Glutathione (GSH) (100 mM in water).
- Phosphate Buffer (PBS), pH 7.4.
- LC-MS/MS system.

Workflow:

- Preparation: Dilute CME-SA to 50 M in PBS (pH 7.4).
- Initiation: Add GSH to a final concentration of 5 mM (100-fold excess) to simulate cellular thiol conditions.
- Incubation: Incubate at 37°C.
- Sampling: Aliquot samples at min. Quench with 0.1% Formic Acid/Acetonitrile.
- Analysis: Monitor the disappearance of the parent mass () and the appearance of the GSH-adduct ().
- Calculation: Plot vs. time. The slope gives .

Self-Validating Check: If no reaction occurs at pH 7.4, repeat at pH 8.0 or 8.5. This confirms if the elimination step is the rate-limiting bottleneck (base-dependence).

Protocol B: Covalent Protein Labeling (In Vitro)

Context: Labeling a purified kinase or cysteine-containing protein.

- Equilibration: Dilute protein (1 M) in Assay Buffer (20 mM HEPES pH 7.5, 150 mM NaCl).
- Dosing: Add CME-SA (10

M, 10x excess).

- Time-Course: Incubate for 1 hour at Room Temperature.
- Digestion: Denature with 6M Urea, reduce (DTT), alkylate (Iodoacetamide - Note: IAA will only label unmodified cysteines).
- Trypsinization: Digest with Trypsin overnight.
- Mass Spectrometry: Search for the specific mass shift on Cysteine residues:

- Mass Shift:

Da (Formula:

).

- Calculation: Adduct is

. (Molecular weight of vinylsulfonamide piece).

Safety & Handling

- Hazard Class: Alkylating Agent.
- Risk: Potential mutagen/carcinogen due to DNA alkylation capability.
- Handling: Use double nitrile gloves and work inside a fume hood.
- Inactivation: Quench excess reagent with 10% cysteine solution or aqueous ammonia before disposal.

References

- Gehringer, M., & Laufer, S. A. (2019). Emerging and Re-Emerging Warheads for Targeted Covalent Inhibitors: Applications in Medicinal Chemistry and Chemical Biology. *Journal of Medicinal Chemistry*, 62(12), 5673–5724. [Link](#)
- Dubois, L., et al. (2020). 2-Chloroethanesulfonamides as a New Class of Covalent Inhibitors. *Bioorganic & Medicinal Chemistry Letters*.

- Goldberg, A. A. (1945). 124. The preparation of some substituted ethenesulfonamides.[2][3][4][5] Journal of the Chemical Society, 464-467. (Foundational chemistry of vinylsulfonamide formation).
- Singh, J., et al. (2011). The resurgence of covalent drugs. Nature Reviews Drug Discovery, 10, 307–317. [Link](#)

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Sources

- 1. [youtube.com](https://www.youtube.com) [youtube.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. US20160115126A1 - Indole carboxamide compounds - Google Patents [patents.google.com]
- 4. repository.rit.edu [repository.rit.edu]
- 5. CN110511209B - [\[patents.google.com\]](#)
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